

# (3,4-difluorophenyl)acetyl chloride IUPAC name

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## Compound of Interest

Compound Name: 3,4-Difluorophenylacetyl chloride

Cat. No.: B172292

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An In-depth Technical Guide to 2-(3,4-Difluorophenyl)acetyl Chloride

For Researchers, Scientists, and Drug Development Professionals

## Abstract

This technical guide provides a comprehensive overview of 2-(3,4-difluorophenyl)acetyl chloride, a key intermediate in organic synthesis, particularly within the pharmaceutical and agrochemical industries. This document details its chemical identity, properties, synthesis, and significant applications, with a focus on its role in the development of novel therapeutic agents. Experimental protocols and quantitative data are presented to support researchers in its practical application.

## Chemical Identity and Properties

The International Union of Pure and Applied Chemistry (IUPAC) name for the compound commonly known as (3,4-difluorophenyl)acetyl chloride is 2-(3,4-difluorophenyl)acetyl chloride.

This compound is an acyl chloride derivative of 3,4-difluorophenylacetic acid. The presence of the difluorinated phenyl ring and the reactive acetyl chloride moiety makes it a valuable building block in medicinal chemistry. The fluorine atoms can enhance the metabolic stability, lipophilicity, and binding affinity of target molecules, making it a desirable feature in drug design.

Table 1: Physicochemical Properties of 2-(3,4-Difluorophenyl)acetyl Chloride

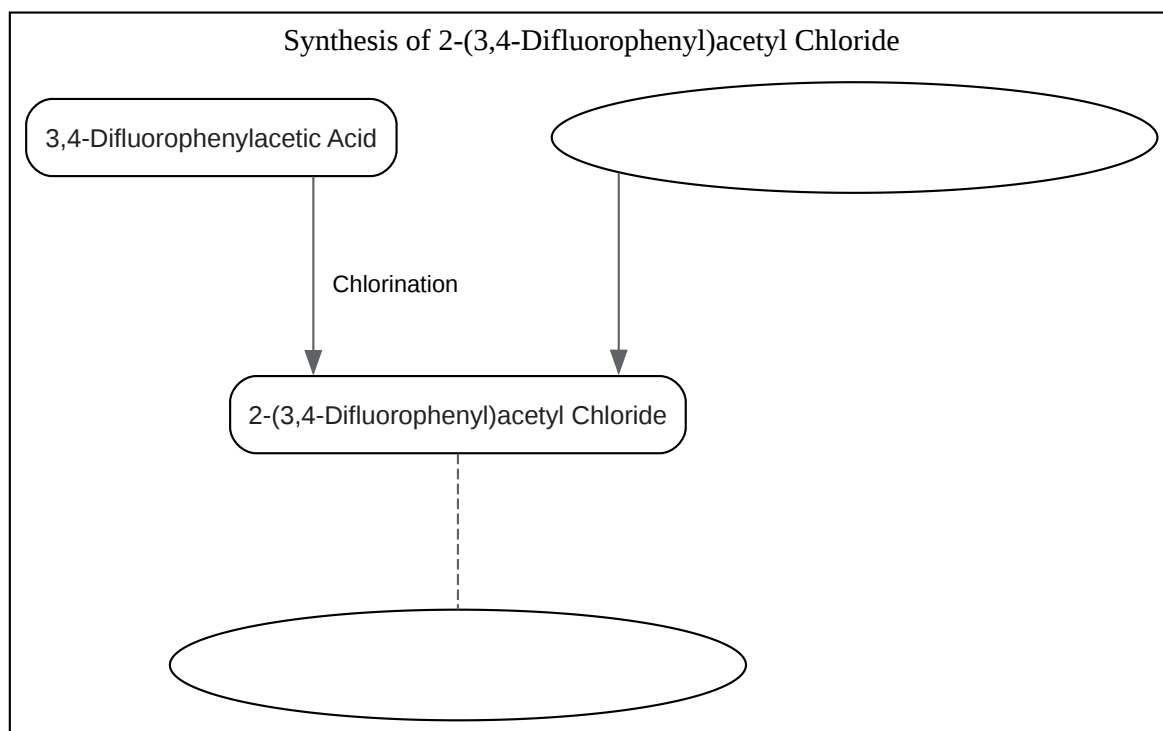
Property	Value	Source
Molecular Formula	C <sub>8</sub> H <sub>5</sub> ClF <sub>2</sub> O	[1]
Molecular Weight	190.58 g/mol	[1]
SMILES	O=C(Cl)CC1=CC=C(F)C(F)=C 1	[1]
Storage Temperature	2-8°C	[1]

## Synthesis

The primary route for the synthesis of 2-(3,4-difluorophenyl)acetyl chloride involves the chlorination of its corresponding carboxylic acid, 3,4-difluorophenylacetic acid.

## General Synthesis Pathway

The conversion of a carboxylic acid to an acyl chloride is a standard transformation in organic synthesis. Several chlorinating agents can be employed for this purpose.



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**Figure 1:** General synthesis pathway for 2-(3,4-difluorophenyl)acetyl chloride.

## Experimental Protocol: Chlorination using Thionyl Chloride

This protocol describes a common laboratory-scale synthesis of 2-(3,4-difluorophenyl)acetyl chloride from 3,4-difluorophenylacetic acid using thionyl chloride ( $\text{SOCl}_2$ ). Thionyl chloride is often preferred as its byproducts, sulfur dioxide ( $\text{SO}_2$ ) and hydrogen chloride ( $\text{HCl}$ ), are gaseous and can be easily removed from the reaction mixture.[2]

Materials:

- 3,4-Difluorophenylacetic acid
- Thionyl chloride ( $\text{SOCl}_2$ )

- Anhydrous solvent (e.g., toluene, dichloromethane)
- Dry reaction vessel with a reflux condenser and a gas trap

Procedure:

- In a dry reaction vessel under an inert atmosphere (e.g., nitrogen or argon), dissolve 3,4-difluorophenylacetic acid in an excess of the anhydrous solvent.
- Slowly add a stoichiometric excess of thionyl chloride (typically 1.2 to 2.0 equivalents) to the solution at room temperature with stirring. The reaction is exothermic.
- After the initial reaction subsides, heat the mixture to reflux and maintain for 1-3 hours, or until the evolution of gaseous byproducts ceases.
- Monitor the reaction progress by techniques such as TLC or GC-MS.
- Once the reaction is complete, remove the excess thionyl chloride and solvent under reduced pressure.
- The crude 2-(3,4-difluorophenyl)acetyl chloride can be purified by vacuum distillation.

Table 2: Comparison of Common Chlorinating Agents[2]

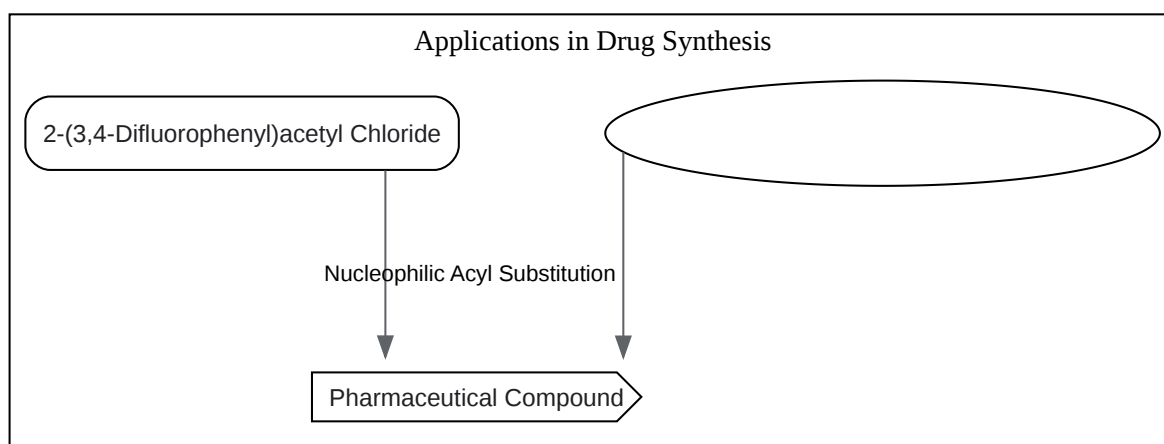
Chlorinating Agent	Formula	Byproducts	Separation
Thionyl chloride	$\text{SOCl}_2$	$\text{SO}_2(\text{g})$ , $\text{HCl}(\text{g})$	Gaseous, easily removed
Oxalyl chloride	$(\text{COCl})_2$	$\text{CO}_2(\text{g})$ , $\text{CO}(\text{g})$ , $\text{HCl}(\text{g})$	Gaseous, easily removed
Phosphorus pentachloride	$\text{PCl}_5$	$\text{POCl}_3(\text{l})$ , $\text{HCl}(\text{g})$	Liquid byproduct, requires distillation
Phosphorus trichloride	$\text{PCl}_3$	$\text{H}_3\text{PO}_3(\text{s})$	Solid byproduct, requires filtration

## Applications in Drug Development

2-(3,4-Difluorophenyl)acetyl chloride is a versatile intermediate in the synthesis of a wide range of biologically active molecules. Its utility stems from the facile reaction of the acyl chloride group with various nucleophiles, such as amines, alcohols, and carbanions.

## Role as a Synthetic Building Block

The primary application of 2-(3,4-difluorophenyl)acetyl chloride is as a building block for introducing the 2-(3,4-difluorophenyl)acetyl moiety into larger molecules. This is particularly relevant in the development of pharmaceuticals and agrochemicals.[3] The difluorophenyl group can significantly influence the pharmacokinetic and pharmacodynamic properties of a drug candidate.



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**Figure 2:** Role of 2-(3,4-difluorophenyl)acetyl chloride in pharmaceutical synthesis.

## Synthesis of Anti-inflammatory and Analgesic Agents

3,4-Difluorophenylacetic acid and its derivatives are utilized in the research and development of novel anti-inflammatory and analgesic drugs.[3] The introduction of the difluorophenylacetic moiety via the acetyl chloride can lead to compounds with enhanced potency and selectivity.

## Safety and Handling

Acyl chlorides, including 2-(3,4-difluorophenyl)acetyl chloride, are corrosive and lachrymatory (tear-inducing). They react exothermically with water, including moisture in the air, to produce hydrogen chloride gas. Therefore, appropriate safety precautions must be taken during handling.

Recommended Handling Procedures:

- Work in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, a face shield, and chemical-resistant gloves.
- Keep away from water and sources of moisture.
- Store in a cool, dry, and well-ventilated area in a tightly sealed container.

## Conclusion

2-(3,4-Difluorophenyl)acetyl chloride is a crucial chemical intermediate with significant applications in the pharmaceutical and agrochemical sectors. Its well-defined synthesis and versatile reactivity make it an invaluable tool for medicinal chemists and researchers in drug discovery and development. A thorough understanding of its properties, synthesis, and handling is essential for its safe and effective use in the laboratory and in industrial processes.

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## References

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